

# 2,4-Diiodoaniline chemical properties and structure

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## Compound of Interest

Compound Name: 2,4-Diiodoaniline

Cat. No.: B1347260

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## 2,4-Diiodoaniline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, molecular structure, and synthesis of **2,4-diiodoaniline**, a key intermediate in various fields of chemical research and development.

### Core Chemical Properties and Structure

**2,4-Diiodoaniline** is a disubstituted aniline derivative with two iodine atoms attached to the benzene ring at positions 2 and 4. This substitution pattern imparts specific chemical reactivity and physical properties to the molecule, making it a valuable building block in organic synthesis.

### Physicochemical Data

The key physicochemical properties of **2,4-diiodoaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> I <sub>2</sub> N	PubChem[1]
Molar Mass	344.92 g/mol	PubChem[1]
Melting Point	94-95 °C	ChemBK[2]
Boiling Point	346.0 ± 32.0 °C (Predicted)	ChemBK[2]
Density	2.748 g/cm <sup>3</sup>	ChemBK[2]
Appearance	Solid	-

## Structural Identifiers

Precise identification of chemical compounds is critical in research and development. The following table lists the standard structural identifiers for **2,4-diiodoaniline**.

Identifier Type	Identifier	Source
IUPAC Name	2,4-diiodoaniline	PubChem[1]
CAS Number	533-70-0	PubChem[1]
SMILES String	<chem>C1=CC(=C(C=C1)I)N</chem>	PubChem
InChI Key	YJWGKXIQTTRYZSH-UHFFFAOYSA-N	PubChem[1]

## Molecular Structure Visualization

The following diagram, generated using the DOT language, illustrates the chemical structure of **2,4-diiodoaniline**.

Caption: Chemical structure of **2,4-diiodoaniline**.

## Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of chemical compounds. Below is a summary of the available spectroscopic data for **2,4-**

**diiodoaniline.**

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

- $^1\text{H}$  NMR: Proton NMR data for **2,4-diiodoaniline** can be found in various databases, such as NMRShiftDB.[\[1\]](#)
- $^{13}\text{C}$  NMR: Carbon-13 NMR data is also available, providing insights into the number and chemical environment of the carbon atoms in the molecule.

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound.

- GC-MS: Gas Chromatography-Mass Spectrometry data for **2,4-diiodoaniline** is available, indicating a molecular weight of 344.92 g/mol .[\[1\]](#)

## Infrared (IR) Spectroscopy

While specific IR spectral data with peak assignments for **2,4-diiodoaniline** is not readily available in the initial search results, characteristic absorption bands for the amine (N-H stretching) and aromatic (C-H and C=C stretching) functional groups are expected.

## Experimental Protocols: Synthesis of 2,4-Diiodoaniline

The synthesis of **2,4-diiodoaniline** can be achieved through various methods. One common approach is the direct iodination of aniline. The following is a representative, though not exhaustive, protocol based on established chemical literature.[\[3\]](#)

### Iodination of Aniline

This method involves the reaction of aniline with iodine in the presence of a base to facilitate the electrophilic substitution of iodine onto the aromatic ring. The reaction typically yields a

mixture of iodoanilines, including 4-iodoaniline and **2,4-diiodoaniline**.<sup>[3]</sup>

#### Materials:

- Aniline
- Iodine
- Sodium bicarbonate (or another suitable base)
- Water
- Appropriate organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Drying agent (e.g., anhydrous sodium sulfate)

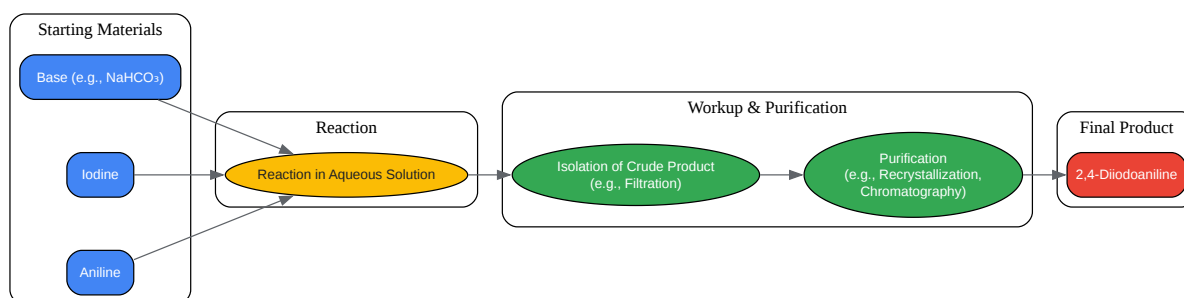
#### Procedure:

- In a reaction vessel, dissolve aniline and sodium bicarbonate in water.
- Cool the mixture in an ice bath.
- Slowly add powdered iodine to the cooled and stirred solution.
- Continue stirring for a specified period to allow the reaction to proceed.
- After the reaction is complete, the product mixture is isolated, typically by filtration.
- The crude product is then purified, often through recrystallization or column chromatography, to separate **2,4-diiodoaniline** from other isomers and unreacted starting materials.

Note: This is a generalized procedure. For precise experimental details, including stoichiometry, reaction times, and purification methods, consulting the primary literature is highly recommended.

## Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **2,4-diiodoaniline** via the iodination of aniline.



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## References

- 1. 2,4-Diiodoaniline | C<sub>6</sub>H<sub>5</sub>I<sub>2</sub>N | CID 350250 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 2,4-Diiodoaniline - PMC [pmc.ncbi.nlm.nih.gov]
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